

# Personal protective equipment for handling 1-Decanol-D2

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## Compound of Interest

Compound Name: 1-Decanol-D2

Cat. No.: B2769304

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## Essential Safety and Handling Guide for 1-Decanol-D2

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1-Decanol-D2** in a laboratory setting. The information is targeted towards researchers, scientists, and professionals in drug development to ensure safe handling and minimize risks. Since safety data for **1-Decanol-D2** is limited, this guidance is based on the well-documented properties of its non-deuterated analog, 1-Decanol, as the primary chemical hazards are expected to be similar.

## Immediate Safety Precautions

1-Decanol is a combustible liquid that can cause serious eye irritation and may be toxic if inhaled.<sup>[1]</sup> It is crucial to handle this chemical with appropriate care in a well-ventilated area, away from ignition sources.<sup>[1][2]</sup>

## Personal Protective Equipment (PPE)

Proper personal protective equipment is mandatory to ensure safety when handling **1-Decanol-D2**.

Protection Type	Specific Recommendations	Source
Eye/Face Protection	Safety glasses with side-shields or chemical goggles conforming to EN166 (EU) or NIOSH (US) standards.	[3][4]
Hand Protection	Nitrile gloves with a minimum thickness of 11-13 mil are recommended for normal use. Breakthrough time is approximately 1 hour.	[1]
Skin and Body Protection	Protective clothing should be worn. In case of a splash, remove contaminated clothing immediately and wash the affected skin area with soap and water.	[5][6]
Respiratory Protection	Under normal laboratory conditions with good ventilation, respiratory protection is not typically required. In case of inadequate ventilation, aerosol formation, or emergencies, use a NIOSH-approved respirator with an appropriate organic or acid gas cartridge.	[1][3]

## Operational Handling Plan

### 1. Preparation and Handling:

- Ensure the work area is well-ventilated; use a fume hood if possible.[1][4]
- Keep the container tightly sealed when not in use.[1][3]

- Avoid contact with skin and eyes and prevent the formation of aerosols.[1][3]
- Keep away from open flames, hot surfaces, and other sources of ignition as 1-Decanol is a combustible liquid.[1][5]
- Do not eat, drink, or smoke in the handling area.[3][5]

## 2. Storage:

- Store in a cool, dry, and well-ventilated place.[3][7]
- Keep containers tightly closed and store separately from strong oxidants, acid anhydrides, and acid chlorides.[5]

## 3. First Aid Measures:

- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek medical attention.[4][7]
- If on skin: Remove contaminated clothing and wash the skin with plenty of water and soap. [5]
- If inhaled: Move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[1][4]
- If ingested: Rinse mouth with water. Do NOT induce vomiting. Seek medical attention.[3][7]

## Spill and Disposal Plan

### 1. Spill Containment and Cleanup:

- In case of a spill, evacuate the area and ensure adequate ventilation.[2][4]
- Remove all sources of ignition.[2]
- Wear appropriate PPE, including respiratory protection if necessary.[2][3]

- Contain the spillage using an inert absorbent material such as sand, diatomite, or universal binders.[1][3]
- Collect the absorbed material into a suitable, closed container for disposal.[2][3]
- Do not let the chemical enter drains or the environment.[2][3]

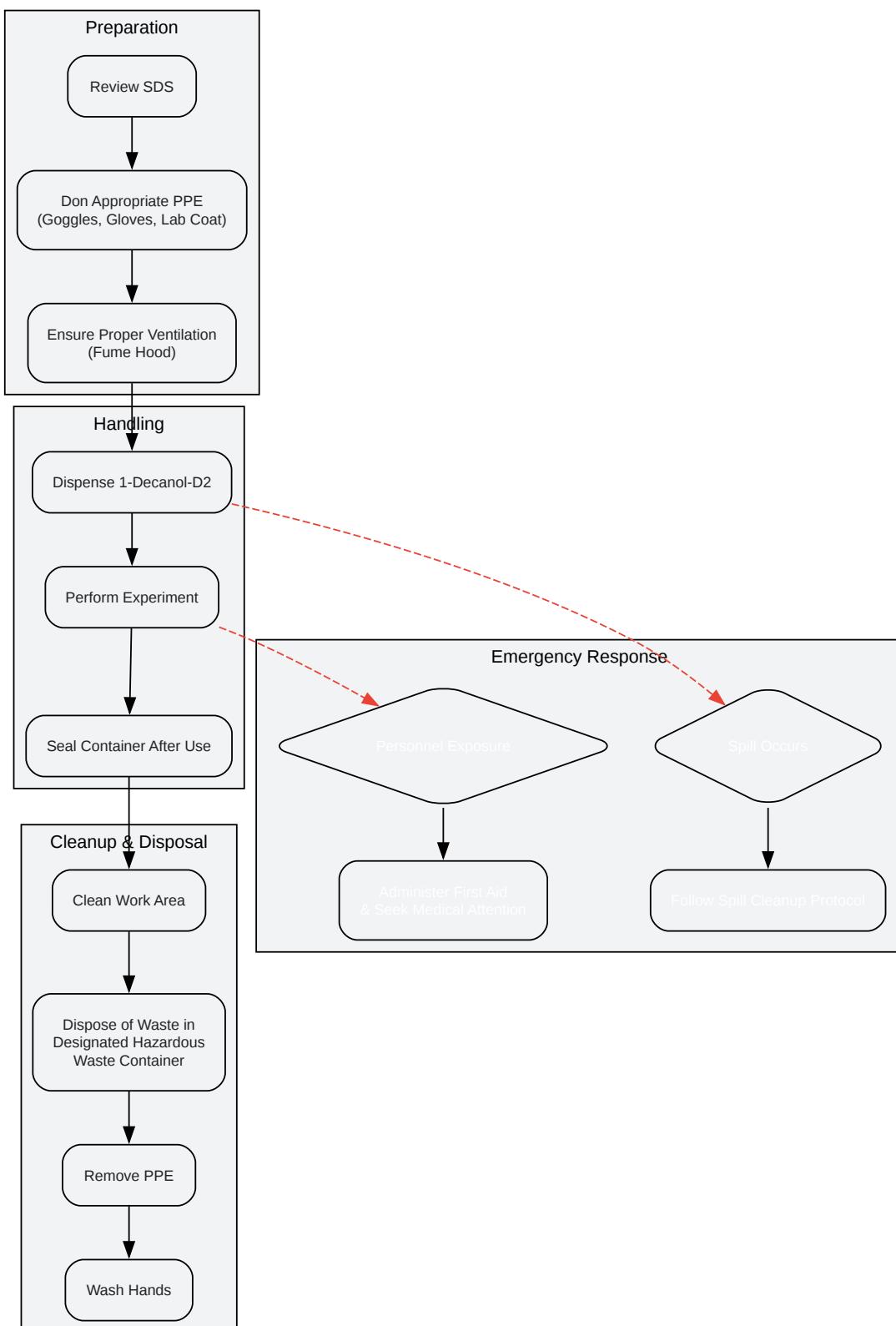
## 2. Waste Disposal:

- Dispose of unused product and contaminated materials as hazardous waste.[3][7]
- Offer surplus and non-recyclable solutions to a licensed disposal company.[3]
- Do not mix with other waste. Handle uncleaned containers as you would the product itself.[3]
- All disposal activities must be in accordance with local, state, and federal regulations.

## Quantitative Data for 1-Decanol

Property	Value	Source
CAS Number	112-30-1	<a href="#">[1]</a>
Molecular Formula	C <sub>10</sub> H <sub>22</sub> O	<a href="#">[8]</a>
Boiling Point	220 - 240 °C (428 - 464 °F)	<a href="#">[7]</a>
Flash Point	82 °C (179.6 °F)	<a href="#">[1]</a> <a href="#">[7]</a>
Autoignition Temperature	255 - 285 °C (491 - 545 °F)	<a href="#">[1]</a> <a href="#">[6]</a>
Vapor Pressure	< 0.1 mbar @ 20 °C	<a href="#">[7]</a>
Vapor Density	5.46 (Air = 1.0)	<a href="#">[3]</a> <a href="#">[7]</a>
Specific Gravity	0.829 g/cm <sup>3</sup> @ 25 °C	<a href="#">[3]</a> <a href="#">[7]</a>
Oral LD50 (rat)	4,720 mg/kg	<a href="#">[1]</a>
Dermal LD50 (rabbit)	3,560 mg/kg	<a href="#">[1]</a>
PAC-1	1.8 mg/m <sup>3</sup>	<a href="#">[1]</a>
PAC-2	19 mg/m <sup>3</sup>	<a href="#">[1]</a>
PAC-3	140 mg/m <sup>3</sup>	<a href="#">[1]</a>

## Experimental Workflow Diagram

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- To cite this document: BenchChem. [Personal protective equipment for handling 1-Decanol-D2]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b2769304#personal-protective-equipment-for-handling-1-decanol-d2>

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